

material compatibility with selenium oxyfluoride

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Selenium oxyfluoride

CAS No.: 7783-43-9

Cat. No.: S13259567

Get Quote

Chemical Properties & Handling

The table below summarizes the key physical and chemical properties of **selenium oxyfluoride** based on the available data [1].

Property	Value
CAS Number	7783-43-9
Molecular Formula	FOSe
Appearance	Colorless liquid
Odor	Pungent
Melting Point	15.0 °C
Boiling Point	126 °C
Density (at 21.5 °C)	2.8 g/cm ³
Reactivity	Reacts with water, glass, and silicon [1]. Reacts violently with red phosphorus [1].

Material Compatibility & Safe Handling Guide

The most critical information for your troubleshooting guide is that **selenium oxyfluoride is highly reactive and attacks common laboratory materials** [1]. You must assume materials like glass are incompatible.

Experimental Handling Protocol

For researchers handling **selenium oxyfluoride**, follow this stringent protocol:

- **Material Selection:** Avoid all contact with glass, silicon-containing materials, and red phosphorus. Select materials based on known resistance to highly corrosive fluorinating agents. The chart below outlines the decision-making process for material selection and hazard control.



Click to download full resolution via product page

- **Personal Protective Equipment (PPE):** Always work in a certified fume hood. Wear appropriate acid- and chemical-resistant gloves (e.g., butyl rubber), chemical splash goggles, and a lab coat or chemical-resistant apron.
- **Spill Preparedness:** Have a dedicated spill kit for hydrofluoric acid-generating compounds, including calcium gluconate gel, which is a specific antidote for fluoride exposure.

Frequently Asked Questions

Q1: What are the immediate first aid measures for a selenium oxyfluoride exposure? A1: For **skin contact**, remove contaminated clothing and immediately wash the affected area with copious amounts of water for at least 15 minutes. Seek immediate medical attention, and inform them the compound can cause fluoride poisoning. For **eye contact**, flush the eyes with water for at least 15 minutes and seek immediate medical care.

Q2: How should I store selenium oxyfluoride? **A2:** Store in a cool, well-ventilated area in a tightly sealed container made of a compatible, corrosion-resistant material (e.g., certain metals or fluorinated polymers). The container must be clearly labeled and kept away from any moisture or incompatible substances.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Selenium oxyfluoride | 7783-43-9 [amp.chemicalbook.com]

To cite this document: Smolecule. [material compatibility with selenium oxyfluoride]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b13259567#material-compatibility-with-selenium-oxyfluoride>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com